

# Technical Guide: Solubility Profile of 6-Ethylpyrimidine-2,4,5-triamine

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## Compound of Interest

Compound Name:	6-Ethylpyrimidine-2,4,5-triamine
CAS No.:	102170-34-3
Cat. No.:	B027758

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## Executive Summary

**6-Ethylpyrimidine-2,4,5-triamine** (CAS: Analogous to 35975-30-1 family) exhibits a distinct solubility contrast driven by its hybrid polar/lipophilic structure.

- **DMSO (Dimethyl Sulfoxide):** The primary solvent of choice. It offers high solubility (>50 mg/mL) by effectively disrupting the strong intermolecular hydrogen bonding of the crystal lattice while accommodating the lipophilic ethyl chain.
- **Water:** Exhibits poor solubility in its neutral free-base form (<5 g/L). However, solubility is pH-dependent; the compound becomes highly soluble in aqueous acidic buffers (pH < 4) due to protonation of the pyrimidine ring nitrogens and exocyclic amino groups.

**Recommendation:** Prepare high-concentration stock solutions (10–100 mM) in DMSO for long-term storage. For biological assays, dilute the DMSO stock into the aqueous medium, ensuring the final DMSO concentration remains below the toxicity threshold (typically <0.1–1%).

## Physicochemical Profile & Mechanism

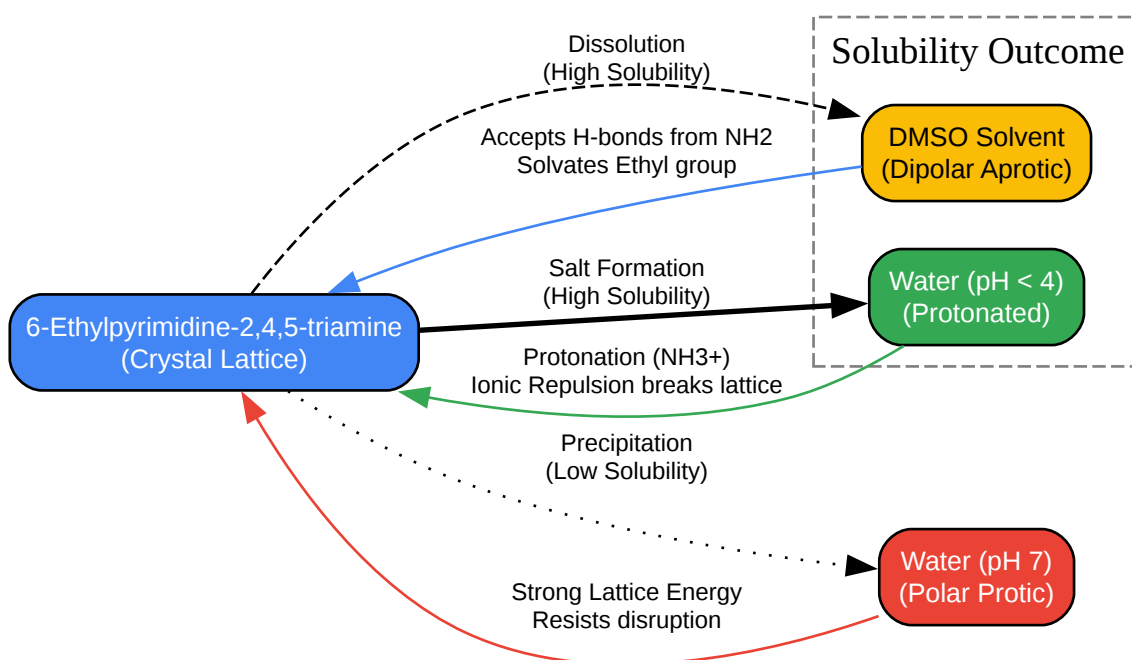
To understand the solubility behavior, we must analyze the molecular interactions.

Property	Value (Estimated/Analog*)	Structural Impact on Solubility
Molecular Weight	~153.18 g/mol	Small molecule, kinetically fast dissolution.
LogP (Lipophilicity)	~-0.2 to 0.8	The ethyl group adds lipophilicity compared to 2,4,5-triaminopyrimidine (LogP -0.8), reducing water solubility.
pKa (Basic)	~-7.5 – 8.2	The molecule is a base. At neutral pH (7.0), a significant fraction remains unprotonated (neutral), leading to aggregation and precipitation.
H-Bond Donors	3 (Amino groups)	Creates a high-energy crystal lattice that resists dissolution in non-polar solvents.

\*Values derived from structural analogs 2,4,6-triaminopyrimidine and 2,4,5-triamino-6-hydroxypyrimidine.[1]

## Solvation Mechanism Diagram

The following diagram illustrates why DMSO is superior for the free base, while acid is required for water solubility.



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Caption: Mechanistic comparison of solvent interactions. DMSO dissolves via H-bond acceptance; Acidic water dissolves via ionization.

## Experimental Protocols

### Protocol A: Preparation of 100 mM Stock Solution (DMSO)

Best for: Chemical synthesis, compound libraries, and long-term storage (-20°C).

- Calculate Mass: For 10 mL of 100 mM stock:  
(Adjust based on exact batch molecular weight).
- Weighing: Weigh the powder into a glass vial (avoid plastic if storing >1 week).
- Solvent Addition: Add anhydrous DMSO (Grade ≥99.9%).
- Dissolution: Vortex for 30–60 seconds. The solution should become clear and colorless to pale yellow.

- Troubleshooting: If particles persist, sonicate at 35°C for 5 minutes.
- Sterilization (Optional): If used for cell culture, filter through a 0.22 µm PTFE or Nylon syringe filter (Do not use cellulose acetate).

## Protocol B: Preparation of Aqueous Solution (Acid-Assisted)

Best for: Immediate use in aqueous reactions where DMSO is contraindicated.

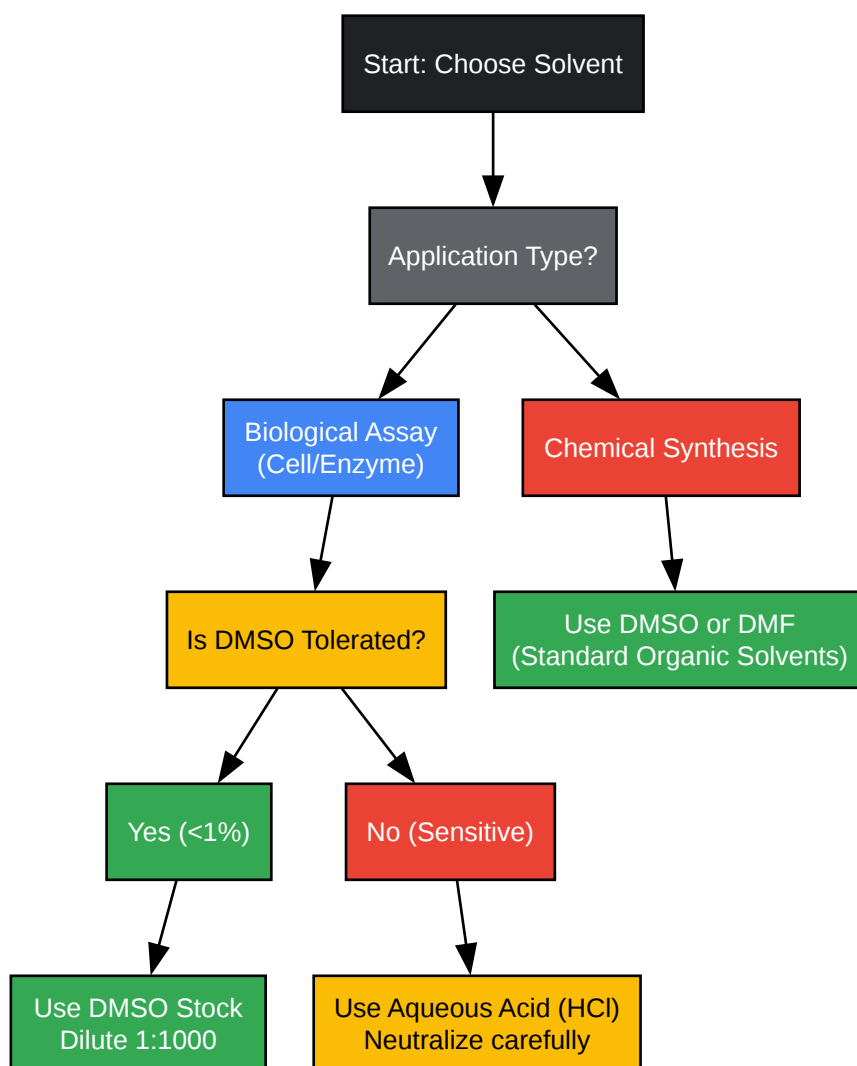
- Suspension: Suspend the compound in water (it will likely be cloudy).
- Acidification: Dropwise add 1M HCl or 1M H<sub>2</sub>SO<sub>4</sub> while stirring.
- Monitoring: Monitor clarity. As pH drops below ~4.0, the "salt" form (hydrochloride or sulfate) will form, and the solution will turn clear.
- Buffering: Once dissolved, you can slowly back-titrate with NaOH to pH 6–7 only if the concentration is low (<1 mM). At high concentrations, neutralizing will cause reprecipitation.

## Application Guide & Stability

### Stability in Solution

- DMSO: High stability. Store at -20°C. Avoid repeated freeze-thaw cycles (aliquot into single-use vials). DMSO is hygroscopic; keep tightly sealed to prevent water absorption, which can cause precipitation.
- Water: Susceptible to oxidation over time (amino groups can oxidize to nitro/nitroso species). Prepare fresh.

## Solvent Selection Decision Tree



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Caption: Workflow for selecting the appropriate solvent vehicle based on experimental constraints.

## References

- PubChem Compound Summary.2,4,6-Triaminopyrimidine (Analogous physicochemical data). National Center for Biotechnology Information. [[Link](#)]
- Gaylord Chemical.Dimethyl Sulfoxide (DMSO) Solubility Data Bulletin 102. (General guide on DMSO solvation of heterocycles). [[Link](#)]

- European Commission (SCCP).Opinion on 2,5,6-Triamino-4-pyrimidinol sulfate (pKa and stability data). [[Link](#)]

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## Sources

- 1. 2,4,6-Triaminopyrimidine | 1004-38-2 [[chemicalbook.com](https://www.chemicalbook.com)]
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